

Mephentermine Hemisulfate: A Comprehensive Technical Guide on its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Mephentermine hemisulfate

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Abstract

Mephentermine, a sympathomimetic amine, and its hemisulfate salt have been subjects of interest in medicinal chemistry due to their pharmacological activity. This technical guide provides an in-depth overview of the chemical structure and synthetic routes for **mephentermine hemisulfate**. Detailed experimental protocols for key synthetic transformations are provided, along with a comprehensive table of its physicochemical properties. Furthermore, a visualization of the primary synthetic pathway is presented to facilitate a deeper understanding of the chemical processes involved.

Chemical Structure

Mephentermine is chemically known as N, α , α -trimethylphenethylamine. The hemisulfate salt consists of two molecules of mephentermine for every one molecule of sulfuric acid.

Mephentermine Free Base:

- IUPAC Name: N,2-dimethyl-1-phenylpropan-2-amine
- Molecular Formula: C₁₁H₁₇N

- Structure:

(Where Ph represents a phenyl group)

Mephentermine Hemisulfate:

- Molecular Formula: $(C_{11}H_{17}N)_2 \cdot H_2SO_4$
- Structure: Two protonated mephentermine molecules ionically bonded to a sulfate anion.

Physicochemical Properties

A summary of the key physicochemical properties of mephentermine and its hemisulfate salt is presented in the table below for easy reference and comparison.

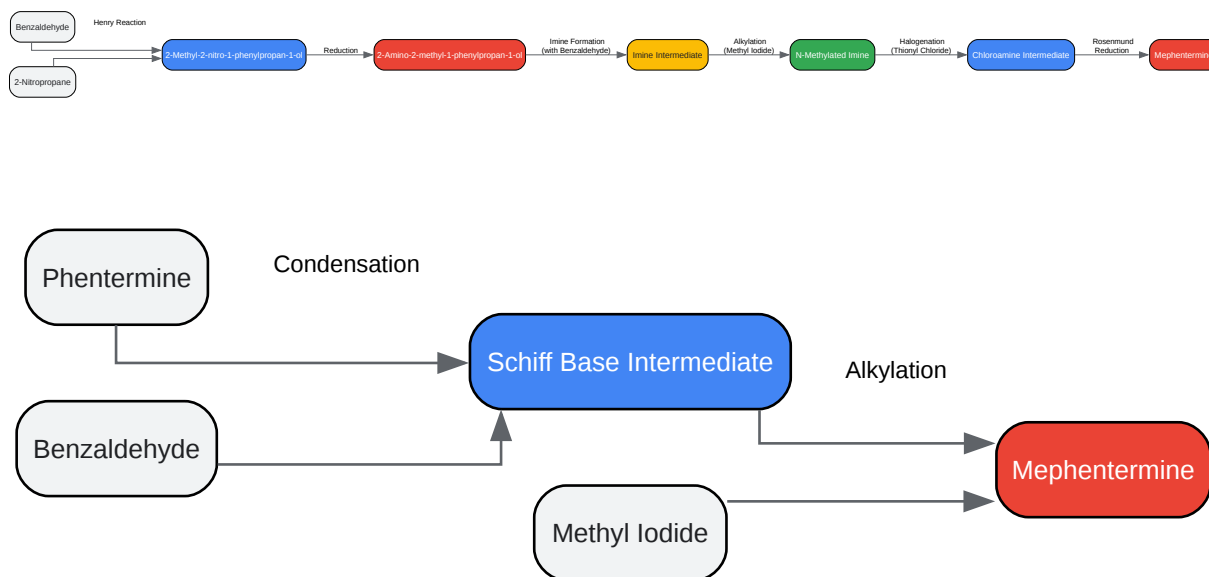
Property	Mephentermine (Free Base)	Mephentermine Hemisulfate	Mephentermine Sulfate Dihydrate
Molecular Weight	163.26 g/mol [1]	424.6 g/mol [2]	460.63 g/mol
Appearance	Liquid[3]	White crystalline powder	White crystals or crystalline powder[4]
Melting Point	< 25 °C[3][5]	Not available	215-217 °C (decomposes)[6]
Boiling Point	82-83 °C at 7 mmHg[6]	Not applicable	Not applicable
Solubility	Practically insoluble in water; Freely soluble in alcohol and ether[6]	Soluble in water	1 g in 20 mL of water; 1 g in 150 mL of 95% ethanol; Practically insoluble in chloroform[3][7]
pKa	10.35 (30 °C)[6]	Not available	Not available

Synthesis of Mephentermine

There are two primary synthetic routes reported for the preparation of mephentermine.

Multi-step Synthesis from Benzaldehyde and 2-Nitropropane

This pathway involves a sequence of well-established organic reactions.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com